Application Notes and Protocols for Mass Spectrometry-Based Detection of Desmethyl Ferroquine

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Compound of Interest	
Compound Name:	*Desmethyl ferroquine*
CAS No.:	*903546-18-9*
Cat. No.:	*B3182555*

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Introduction

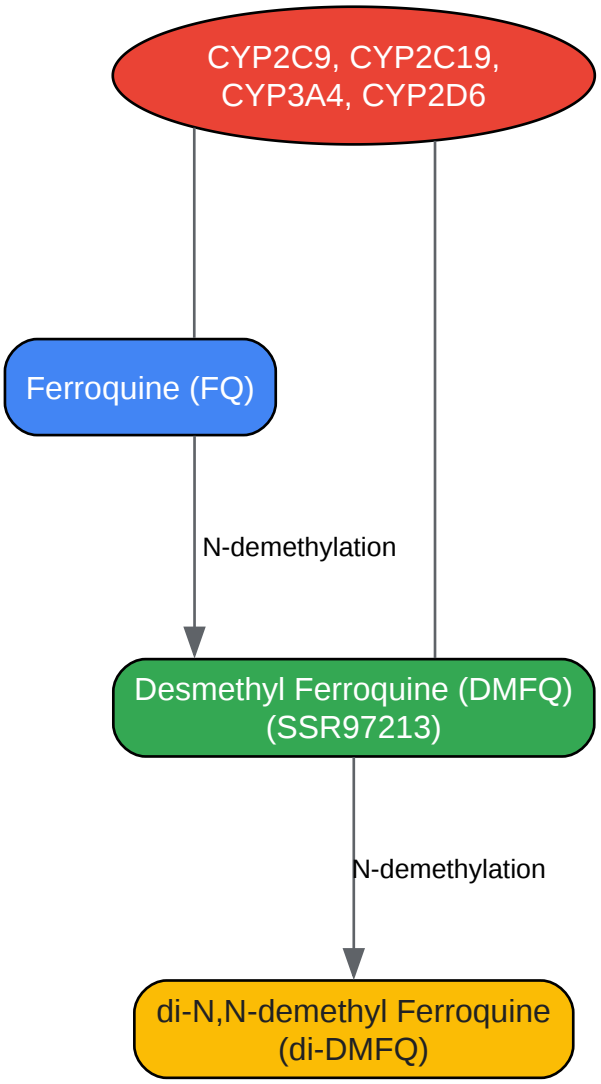
Desmethyl ferroquine (DMFQ), also known as SSR97213, is the major and pharmacologically active metabolite of the novel antimalarial drug candidate ferroquine (FQ). The quantification of DMFQ in biological matrices is crucial for pharmacokinetic and pharmacodynamic (PK/PD) studies, therapeutic drug monitoring, and metabolic profiling in drug development. This document provides detailed application notes and protocols for the sensitive and selective detection of **desmethyl ferroquine** using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Metabolic Pathway of Ferroquine

Ferroquine undergoes oxidative metabolism primarily in the liver, catalyzed by cytochrome P450 enzymes, to form its main metabolites. The major metabolic pathway involves the N-demethylation of ferroquine to produce **desmethyl ferroquine** (DMFQ), which is subsequently

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metabolized to di-N,N-demethyl ferroquine (di-DMFQ).[1] Key cytochrome P450 isoforms involved in the oxidation of ferroquine include CYP2C9, 2C19, 3A4, and potentially 2D6.[1]



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Metabolic pathway of Ferroquine to **Desmethyl Ferroquine**.

Quantitative Data Summary

The following tables summarize the pharmacokinetic parameters of **desmethyl ferroquine** (SSR97213) in human subjects following oral administration of ferroquine.

Table 1: Pharmacokinetic Parameters of **Desmethyl Ferroquine** (Single Dose Administration of Ferroquine)

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Dose of Ferroquine (mg)	Cmax (ng/mL)	AUC (ng·h/mL)
400	82	13,100
800	155	26,400
1200	270	38,900
1600	487	49,200

Data sourced from a clinical trial in asymptomatic carriers of Plasmodium falciparum.

Table 2: Pharmacokinetic Parameters of **Desmethyl Ferroquine** (Repeated Dose Administration of Ferroquine)

Daily Dose of Ferroquine (mg)	Day	Cmax (ng/mL)	AUC0-24 (ng·h/mL)
400	1	48.5	920
3	136	2,740	
800	1	130	2,100
3	325	6,070	

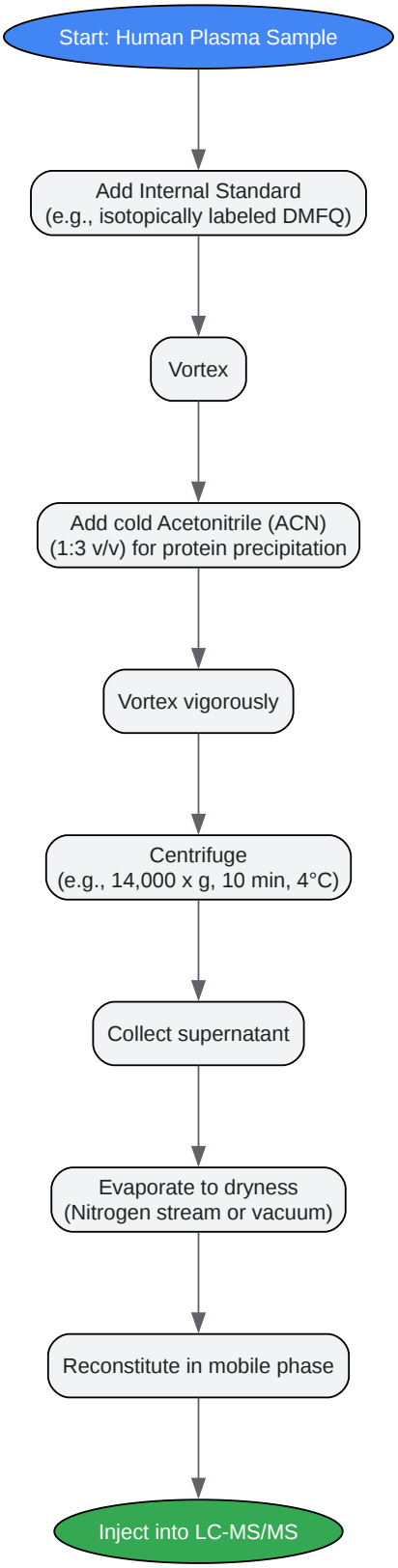
Data sourced from a clinical trial in asymptomatic carriers of Plasmodium falciparum.

Experimental Protocols

Sample Preparation from Human Plasma

This protocol outlines a protein precipitation method for the extraction of **desmethyl ferroquine** from human plasma, a common and effective technique for sample clean-up prior to LC-MS/MS analysis.

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References

- 1. researchgate.net [researchgate.net]
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